

Comprehensive Technical Guide: Molecular Weight and Characterization of C₁₀H₉N₃O Triazole Derivatives

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Compound of Interest

Compound Name: 3-(1H-1,2,4-Triazol-1-ylmethyl)benzaldehyde

CAS No.: 876316-30-2

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Abstract

The molecular formula C₁₀H₉N₃O represents a critical chemical space in medicinal chemistry, most notably occupied by phenacyl triazoles (e.g., 2-(1H-1,2,4-triazol-1-yl)-1-phenylethanone). These derivatives serve as essential pharmacophores for antifungal agents (azole class) and versatile intermediates in "Click" chemistry (1,2,3-triazoles). This guide provides a rigorous analysis of the molecular weight (187.20 g/mol), synthetic pathways, and orthogonal analytical validation protocols required for drug development workflows.

Part 1: Physicochemical Profile[1]

Precise molecular weight determination is the cornerstone of quantitative analysis and stoichiometric calculations. For C₁₀H₉N₃O, the distinction between Average Molecular Weight (for weighing) and Monoisotopic Mass (for Mass Spectrometry) is vital.

Quantitative Data Summary

Parameter	Value	Unit	Notes
Molecular Formula	C ₁₀ H ₉ N ₃ O	-	-
Average Molecular Weight	187.20	g/mol	Used for molarity calculations.[1][2]
Monoisotopic Mass	187.0746	Da	Used for HRMS ([M+H] ⁺ = 188.0818).
Exact Mass	187.0746	g/mol	Based on ¹² C, ¹ H, ¹⁴ N, ¹⁶ O.
Heavy Atom Count	14	-	-
Topological Polar Surface Area	~50-60	Å ²	Varies by isomer (1,2,3 vs 1,2,4).
LogP (Predicted)	0.8 - 1.2	-	Lipophilic, membrane permeable.

Structural Isomerism

The formula C₁₀H₉N₃O primarily refers to two biologically distinct scaffolds:

- 1,2,4-Triazole Derivative:2-(1H-1,2,4-triazol-1-yl)-1-phenylethanone.[3]
 - Relevance: Precursor to antifungal drugs (e.g., Fluconazole analogs).
 - Structure: Phenacyl group attached to N1 of the 1,2,4-triazole ring.
- 1,2,3-Triazole Derivative:2-(1H-1,2,3-triazol-1-yl)-1-phenylethanone.
 - Relevance: Product of CuAAC "Click" chemistry between phenacyl azide and acetylene (or reversed functionality).

“

Note: Amrinone (Inamrinone) also shares the formula $C_{10}H_9N_3O$ but is a bipyridine derivative. It is excluded from this guide as it is not a triazole.

Part 2: Synthetic Methodologies

As a Senior Scientist, I recommend selecting the synthetic route based on the desired nitrogen positioning. The N-Alkylation route is preferred for 1,2,4-triazoles, while Cycloaddition is mandatory for 1,2,3-triazoles.

Workflow Visualization (Synthesis)

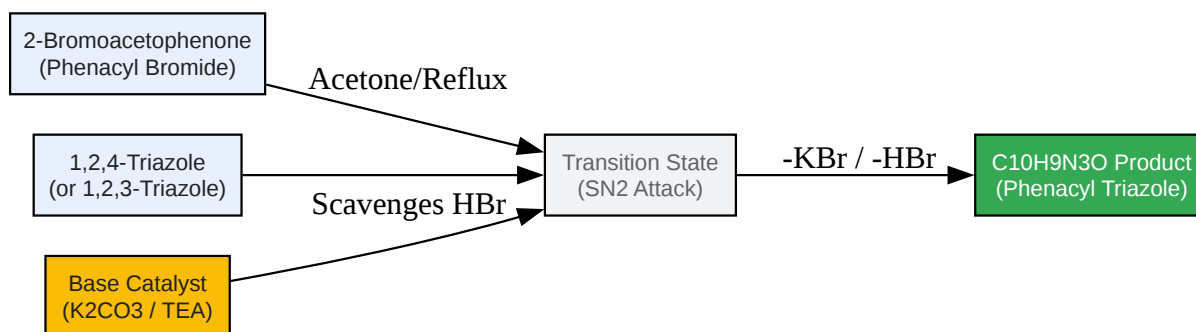


Fig 1: Nucleophilic Substitution Pathway for C₁₀H₉N₃O Synthesis

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Protocol: N-Alkylation (1,2,4-Triazole Target)

Objective: Synthesize 2-(1H-1,2,4-triazol-1-yl)-1-phenylethanone.

Reagents:

- 2-Bromoacetophenone (1.0 eq)
- 1,2,4-Triazole (1.2 eq)[3]

- Potassium Carbonate (

) (2.0 eq)
- Solvent: Acetone or Acetonitrile (Dry)

Step-by-Step Methodology:

- Activation: Dissolve 1,2,4-triazole in dry acetone. Add anhydrous

 . Stir at Room Temperature (RT) for 30 minutes. Why: This deprotonates the triazole, increasing nucleophilicity.
- Addition: Cool the mixture to 0°C. Add 2-Bromoacetophenone dropwise. Why: The reaction is exothermic; cooling prevents formation of O-alkylated byproducts.
- Reflux: Allow to warm to RT, then reflux at 60°C for 4-6 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 1:1).
- Workup: Filter off the inorganic salts (

 , Excess

). Evaporate the solvent under reduced pressure.
- Purification: Recrystallize from Ethanol/Water.
- Yield Check: Expected yield 75-85%.

Part 3: Analytical Validation (QC)

Trustworthiness in data comes from orthogonal validation. You must confirm structure using both Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR).

Mass Spectrometry Fragmentation Logic

For C₁₀H₉N₃O, the fragmentation pattern is distinct. The cleavage usually occurs at the bond between the carbonyl carbon and the methylene group, or the methylene-triazole bond.

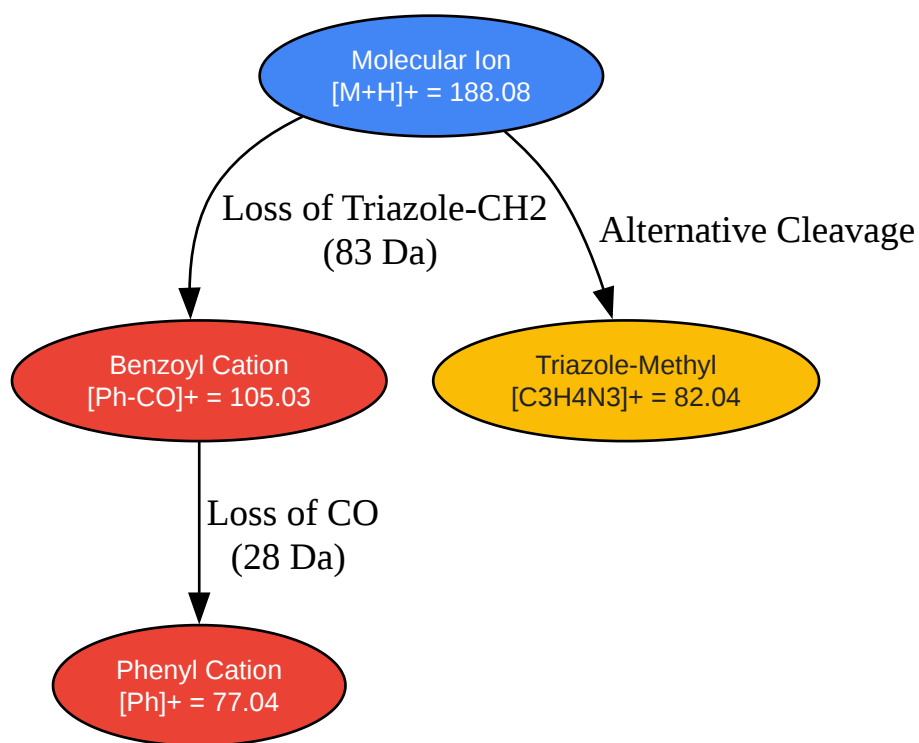


Fig 2: ESI-MS Fragmentation Pathway for Phenacyl Triazoles

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NMR Interpretation Guide (¹H NMR, 400 MHz, CDCl₃)

To validate the C₁₀H₉N₃O structure, look for these diagnostic signals:

- Triazole Protons (2H):
 - 1,2,4-Triazole: [4][3][5][6][7][8][9][10] Two distinct singlets around δ 7.9 ppm and δ 8.2 ppm (C3-H and C5-H).
 - 1,2,3-Triazole: [6][11][12][13] One singlet around δ 7.5-8.0 ppm (C4-H or C5-H depending on substitution).
- Methylene Linker (2H):
 - A sharp singlet at δ 5.6 – 5.8 ppm. Note: If this signal is split, it indicates chirality or restricted rotation, which is rare in this specific unhindered ketone.
- Aromatic Ring (5H):

- Multiplets in the δ 7.4 – 8.0 ppm range (Benzoyl pattern).

Part 4: Biological Relevance & Applications[5]

The Pharmacophore

The C₁₀H₉N₃O scaffold adheres to Lipinski's Rule of 5, making it an ideal fragment for drug discovery:

- MW < 500: (187.20) 
- H-Bond Donors < 5: (0) 
- H-Bond Acceptors < 10: (4) 
- LogP < 5: (~1.0) 

Mechanism of Action (Antifungal Context)

The triazole nitrogen (N4 in 1,2,4-triazoles) binds to the heme iron of the fungal enzyme Lanosterol 14 α -demethylase (CYP51). This inhibition blocks the conversion of lanosterol to ergosterol, disrupting the fungal cell membrane.

Critical Application Note: In drug development, the ketone group in C₁₀H₉N₃O is often reduced to an alcohol (forming C₁₀H₁₁N₃O) to create a chiral center, which significantly enhances binding affinity to the target protein.

References

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